

Application Notes: Measuring Insulin Secretion in Response to DS-1558

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DS-1558

Cat. No.: B15570429

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

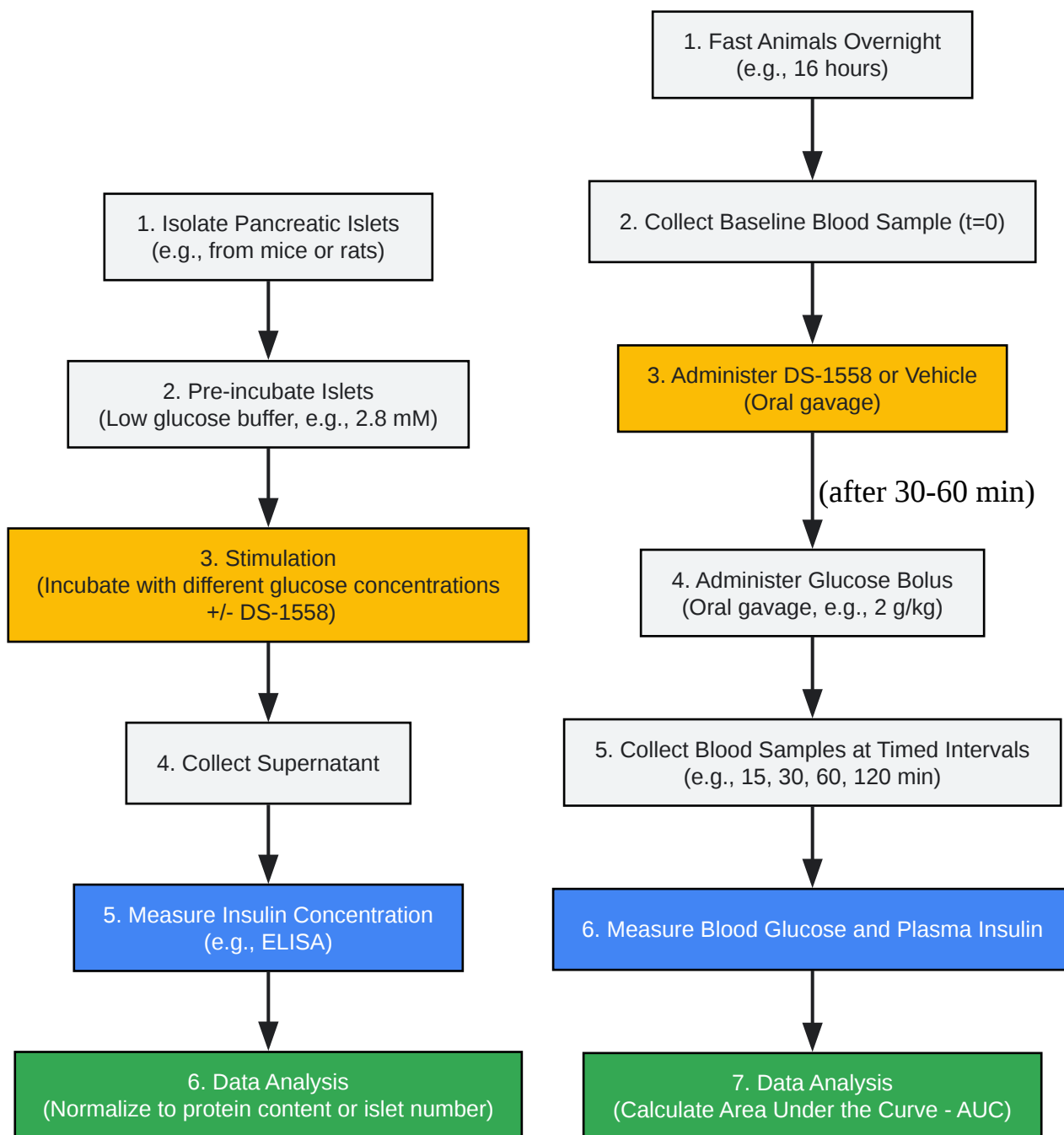
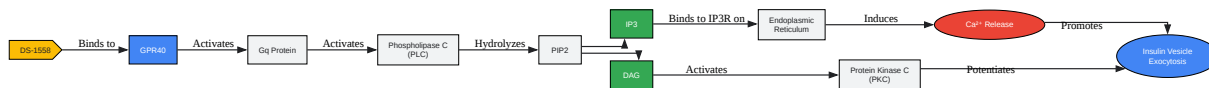
DS-1558 is a novel, orally active small molecule agonist for the G protein-coupled receptor 40 (GPR40).[1][2][3] GPR40, predominantly expressed in pancreatic β -cells, is a receptor for free fatty acids and has emerged as a promising therapeutic target for type 2 diabetes.[1] Agonism of GPR40 by compounds like **DS-1558** potentiates glucose-stimulated insulin secretion (GSIS), making it a key mechanism for improving glycemic control.[1] These application notes provide detailed protocols for assessing the in vitro and in vivo effects of **DS-1558** on insulin secretion.

Mechanism of Action

DS-1558 enhances the secretion of insulin from pancreatic β -cells in a glucose-dependent manner. This means that the compound is most effective in stimulating insulin release when blood glucose levels are elevated, thereby minimizing the risk of hypoglycemia. The primary signaling pathway involves the Gq-coupled GPR40, which upon activation, leads to downstream events that augment insulin secretion. Furthermore, **DS-1558** has been shown to potentiate the insulinogenic effects of glucagon-like peptide-1 (GLP-1) receptor agonists, suggesting a synergistic approach to diabetes therapy.[1][2]

Signaling Pathway

The activation of GPR40 by **DS-1558** in pancreatic β -cells initiates a signaling cascade that enhances glucose-stimulated insulin secretion. The pathway is primarily mediated through the G α q subunit of the G protein.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potentiation of insulin secretion and improvement of glucose intolerance by combining a novel G protein-coupled receptor 40 agonist DS-1558 with glucagon-like peptide-1 receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. DS-1558 | GPR40 agonist | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [Application Notes: Measuring Insulin Secretion in Response to DS-1558]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570429#measuring-insulin-secretion-in-response-to-ds-1558]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com